Spectroscopic Comparison of Isoxazole-4-Carboxaldehyde Isomers: A Technical Guide

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Compound of Interest

Compound Name:	*3-(4-Bromophenyl)-5-methylisoxazole-4-carboxaldehyde*
CAS No.:	*1119449-35-2*
Cat. No.:	*B1375759*

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Executive Summary

Isoxazole-carboxaldehydes serve as critical pharmacophores in the synthesis of immunomodulators (e.g., Leflunomide analogs) and COX-2 inhibitors (e.g., Valdecoxib). Differentiating the 4-carboxaldehyde isomer from its 3- and 5- counterparts is a frequent challenge in synthetic workflows, particularly during cyclization reactions where regioselectivity varies by condition.

This guide delineates the specific spectroscopic signatures (

H NMR,

C NMR, IR) required to unambiguously identify isoxazole-4-carboxaldehyde.

Structural Logic & Nomenclature

The isoxazole ring consists of an oxygen atom at position 1 and a nitrogen atom at position 2. The chemical environment of the ring protons changes drastically based on the position of the electron-withdrawing formyl (-CHO) group.

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- Isoxazole-4-carboxaldehyde (Target): Formyl group at C4. Protons at C3 and C5.
- Isoxazole-3-carboxaldehyde: Formyl group at C3. Protons at C4 and C5.
- Isoxazole-5-carboxaldehyde: Formyl group at C5. Protons at C3 and C4.

Diagram: Isomer Structural Analysis

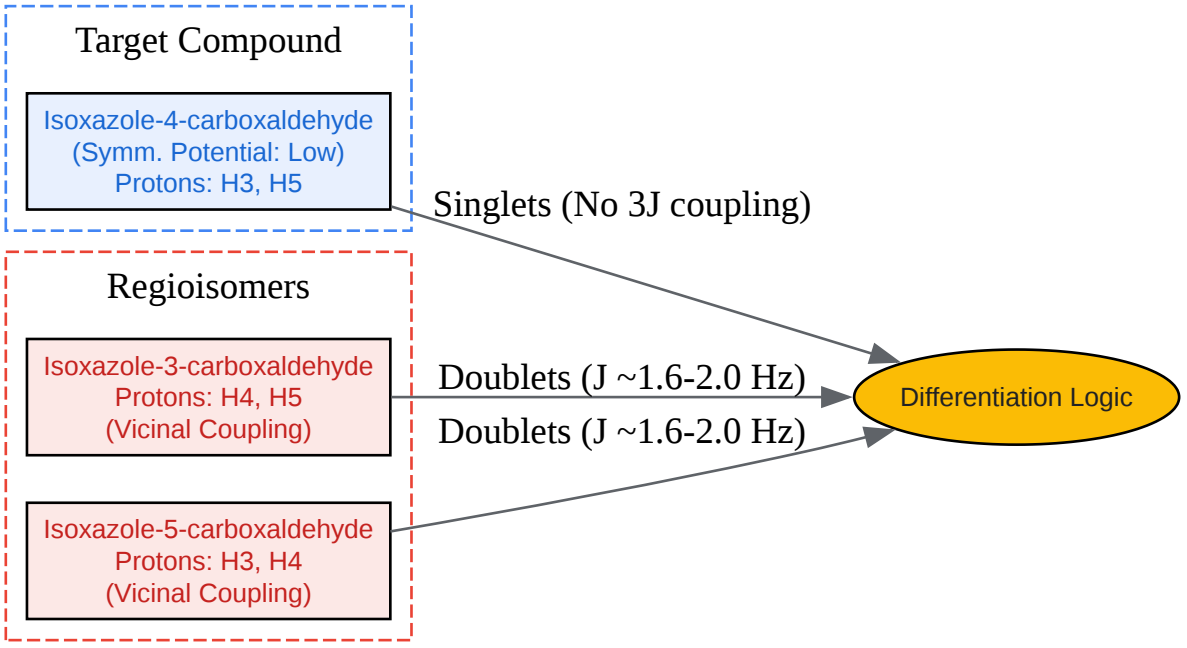

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Figure 1: Structural relationship and primary NMR differentiation logic for isoxazole carboxaldehydes.

Spectroscopic Characterization

The identification relies on the "push-pull" electronic effects of the heteroatoms (O1, N2) and the formyl group.

Comparative H NMR Data

The most distinct feature of the 4-isomer is the absence of vicinal coupling between the remaining ring protons, resulting in two distinct singlets. In contrast, the 3- and 5-isomers display doublet patterns due to H4-H5 or H3-H4 coupling.

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Feature	Isoxazole-4-carboxaldehyde	Isoxazole-3-carboxaldehyde	Isoxazole-5-carboxaldehyde
Aldehyde (-CHO)	9.90 - 10.05 ppm (s)	10.10 - 10.20 ppm (s)	9.80 - 9.95 ppm (s)
Ring Proton A	H5: 8.60 - 8.80 (s)	H5: 8.60 - 8.70 (d)	H3: 8.40 - 8.50 (d)
Ring Proton B	H3: 8.40 - 8.60 (s)	H4: 6.90 - 7.10 (d)	H4: 6.90 - 7.10 (d)
Coupling ( )	None (Singlets)		
Key Diagnostic	Two downfield singlets.[1][2][3][4]	H4 is significantly upfield.	H4 is significantly upfield.

> *Expert Insight: In the 4-isomer, both H3 and H5 are adjacent to the electron-withdrawing formyl group and the heteroatoms, pushing both signals downfield (>8.0 ppm). In the 3- and 5-isomers, the H4 proton is "beta" to the heteroatoms and appears significantly upfield (6.5–7.5 ppm), making it the easiest marker for impurity detection.*

C NMR Shifts

The carbon chemical shifts provide confirmation, particularly the position of the formyl carbon and the C4 ring carbon.

- Carbonyl (C=O):

  184.0 – 190.0 ppm.

- C5 (O-adjacent): Most deshielded ring carbon (

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160–170 ppm).

- C4 (Target): In the 4-isomer, C4 is substituted and shifts to

  115–120 ppm. In the 3- and 5-isomers, the unsubstituted C4 (CH) resonates at

  105–110 ppm.

Infrared Spectroscopy (IR)

While less specific for isomer differentiation than NMR, IR confirms the functional group environment.

- C=O Stretch:

  (Conjugated aldehyde).

- C=N Stretch:

  (Ring breathing).

- Differentiation: The 4-isomer often shows a slightly lower frequency C=O stretch compared to the 3-isomer due to more effective cross-conjugation with the N=C-O system.

Experimental Protocol: Synthesis & Purification

Note: This protocol describes the Vilsmeier-Haack formylation, which selectively yields the 4-isomer.

Workflow Diagram

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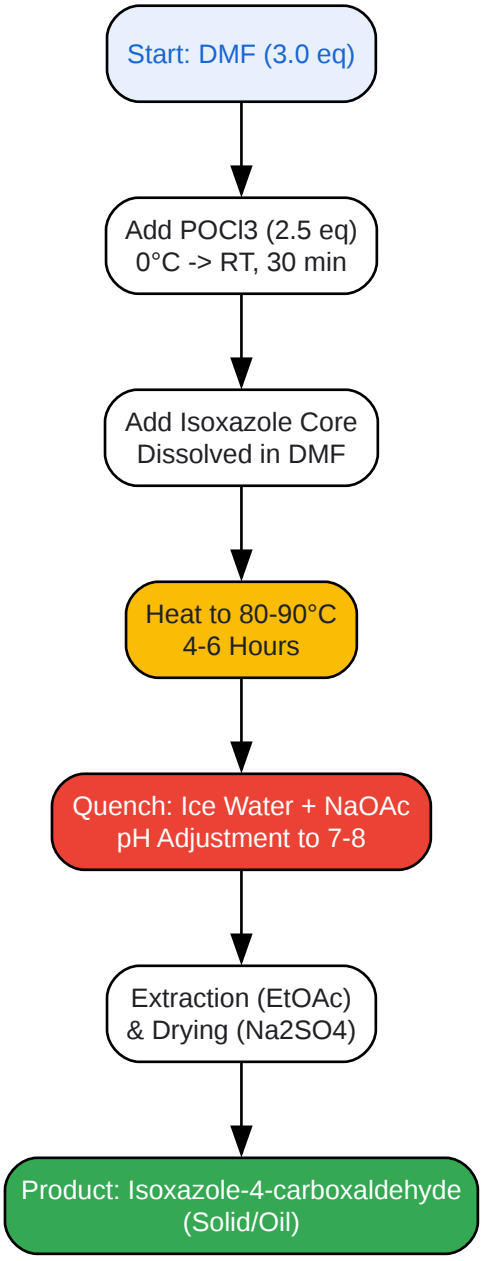

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Figure 2: Vilsmeier-Haack synthesis pathway for selective 4-formylation.

Step-by-Step Methodology

- Reagent Preparation: In a flame-dried flask under Argon, cool anhydrous DMF (3.0 eq) to 0°C. Dropwise add POCl

  (2.5 eq). Stir for 30 minutes to form the Vilsmeier salt (white precipitate may form).

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- Addition: Add the isoxazole substrate (1.0 eq) dissolved in minimal DMF.
- Reaction: Heat the mixture to 80–90°C. Monitor by TLC (Mobile phase: 30% EtOAc/Hexanes). The aldehyde spot will be UV active and stain with DNP (yellow/orange).
- Workup: Pour the reaction mixture onto crushed ice. Neutralize with saturated Sodium Acetate (NaOAc) or NaHCO

  to pH 7–8. Crucial: Acidic workup may degrade the isoxazole ring.
- Purification: Extract with Ethyl Acetate (3x). Wash organic layer with brine. Dry over Na

  SO

  . Concentrate in vacuo.
- Validation: Acquire

  H NMR in CDCl

  . Look for the diagnostic singlet at ~10.0 ppm and the absence of doublets in the aromatic region.

Stability & Handling

- Oxidation Sensitivity: Isoxazole-4-carboxaldehydes are prone to oxidation to the corresponding carboxylic acid (Isoxazole-4-carboxylic acid) upon prolonged exposure to air.
  - Spectroscopic Sign:[1][3][5][6][7] Appearance of a broad singlet at 11–13 ppm (COOH) and loss of the aldehyde proton.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at -20°C.

References

- Isoxazole Ring Chemistry & NMR Data
  - National Institutes of Health (NIH) - PubChem. Isoxazole Compound Summary.[1][8][9][10] Available at: [Link]

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- Synthesis & Reactivity
  - Beilstein Journal of Organic Chemistry. Lewis acid-promoted direct synthesis of isoxazole derivatives. Available at: [Link]
- Spectroscopic Tables
  - Organic Chemistry Data.[8][9] 1H NMR Chemical Shifts of Heterocycles. Available at: [Link]
- Drug Development Context
  - RSC Advances. Advances in isoxazole chemistry and their role in drug discovery.[11] Available at: [Link]

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Sources

- 1. Isoxazole(288-14-2) 1H NMR [m.chemicalbook.com]
- 2. The synthetic and therapeutic expedition of isoxazole and its analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 3. staff.najah.edu [staff.najah.edu]
- 4. 1H NMR Chemical Shift [sites.science.oregonstate.edu]
- 5. beilstein-journals.org [beilstein-journals.org]
- 6. rsc.org [rsc.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Isoxazole | C3H3NO | CID 9254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. organicchemistrydata.org [organicchemistrydata.org]
- 10. Ethyl 5-(4-aminophenyl)isoxazole-3-carboxylate - PMC [pmc.ncbi.nlm.nih.gov]

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- 11. researchgate.net [researchgate.net]
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